

An In-depth Technical Guide to the Chemical Characterization of Stenophyllol B

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Compound of Interest

Compound Name: *Stenophyllol B*

Cat. No.: *B12378109*

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Abstract

Stenophyllol B is a complex trimeric stilbene first isolated from plants of the Dipterocarpaceae family and more recently from the rhizomes of *Boesenbergia stenophylla*.^{[1][2][3]} As a member of the stilbenoid class of compounds, which are known for their diverse pharmacological activities, **Stenophyllol B** has garnered interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical characterization of **Stenophyllol B**, including its physicochemical properties, the methodologies for its isolation and structural elucidation, and its known biological activities, with a focus on its effects on cancer cells.

Physicochemical Properties of Stenophyllol B

Stenophyllol B is a polyphenolic compound with a complex, polycyclic skeleton.^[1] Its fundamental properties have been determined through a combination of spectroscopic and spectrometric techniques.

Property	Value	Source
Molecular Formula	C ₄₂ H ₃₂ O ₉	[PubChem CID: 10794663]
Molecular Weight	680.7 g/mol	[PubChem CID: 10794663]
IUPAC Name	(2S,3S,10R,11R,18R,19R)-3,1 1,19-tris(4-hydroxyphenyl)-20- oxahexacyclo[16.6.1.0 ^{2,10} .0 ^{4,9} . 0 ^{12,17} .0 ^{21,25}]pentacosa- 1(25),4(9),5,7,12(17),13,15,21, 23-nonaene-5,7,13,15,23- pentol	[PubChem CID: 10794663]
Synonyms	stenophyllol B, HY-N11977, DA- 78041, CS-0890222	[PubChem CID: 10794663]
Chemical Class	Trimeric Stilbene	[1]
Natural Sources	Hopea, Neobalanocarpus, Shorea, Stemonoporus, Vateri, Boesenbergia stenophylla	[1][2]

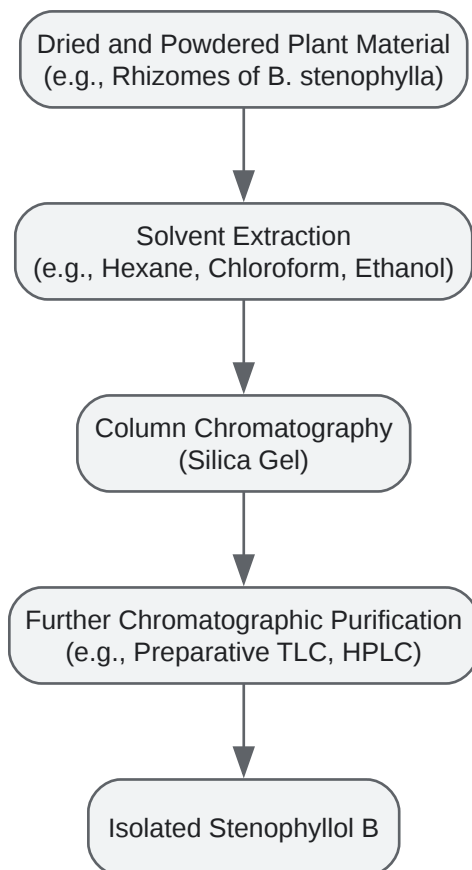
Experimental Protocols for Characterization

The structural elucidation of **Stenophyllol B** was accomplished through a combination of chromatographic separation and spectroscopic analysis. While the specific, detailed protocols from the primary literature are not publicly available, the general methodologies are outlined below.

Isolation of Stenophyllol B

A general workflow for the isolation of **Stenophyllol B** from its natural source, such as the rhizomes of *Boesenbergia stenophylla*, is depicted in the following diagram.

General Workflow for Isolation of Stenophyllol B



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Caption: General workflow for the isolation of **Stenophyllol B**.

Structural Elucidation

The chemical structure of **Stenophyllol B** was determined using a suite of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for determining the carbon-hydrogen framework of the molecule, including the connectivity and stereochemistry of the complex polycyclic system.

- **High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS):** This technique is used to determine the accurate mass of the molecule, which in turn allows for the confident determination of its molecular formula.
- **Infrared (IR) Spectroscopy:** IR spectroscopy provides information about the functional groups present in the molecule, such as hydroxyl (-OH) and aromatic (C=C) groups.
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** UV-Vis spectroscopy is used to study the electronic transitions within the molecule and can help to identify the chromophoric systems, such as the aromatic rings in the stilbene units.

Spectroscopic Data

While the primary literature containing the detailed NMR and HRESIMS data for **Stenophyllol B** is not publicly accessible, the abstracts of these publications confirm that such data was used for its structural determination.^[2]

Biological Activity and Signaling Pathway

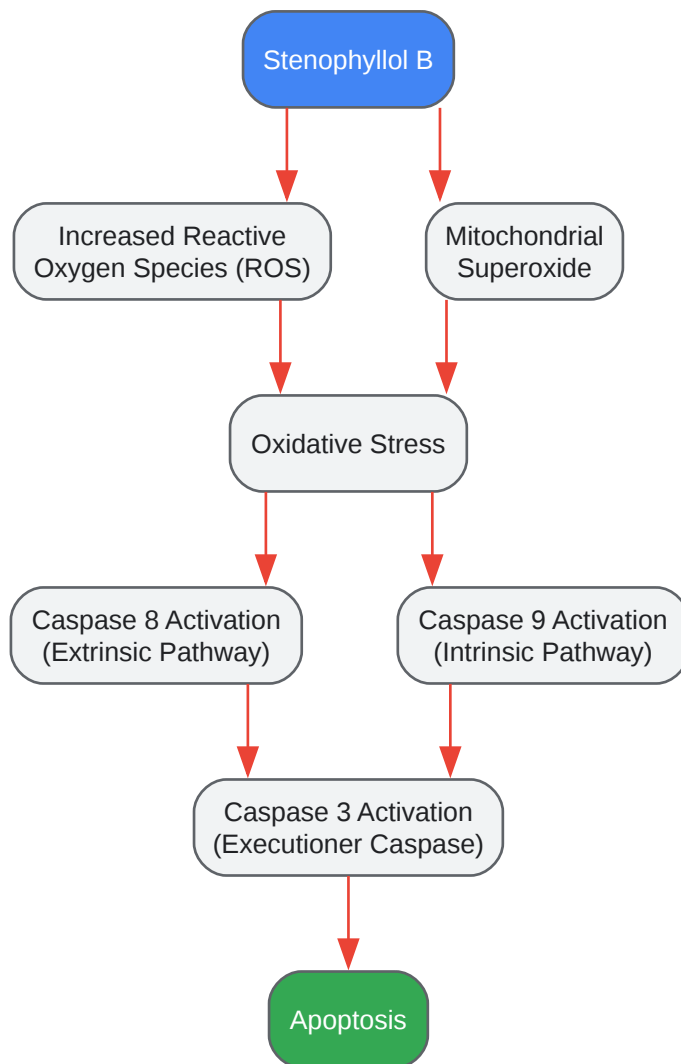
Stenophyllol B has been shown to possess significant antiproliferative and pro-apoptotic effects in triple-negative breast cancer (TNBC) cells.^[4] Its mechanism of action involves the induction of oxidative stress and the activation of apoptotic signaling pathways.

Induction of Oxidative Stress and Apoptosis

Stenophyllol B has been observed to increase the levels of reactive oxygen species (ROS) and mitochondrial superoxide in TNBC cells. This increase in oxidative stress is a key trigger for the downstream apoptotic events. The compound activates both the intrinsic and extrinsic pathways of apoptosis, as evidenced by the activation of caspases 3, 8, and 9.^[4]

The proposed signaling pathway for the anticancer activity of **Stenophyllol B** is illustrated in the diagram below.

Proposed Signaling Pathway of Stenophyllol B in Cancer Cells



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Caption: Proposed signaling pathway of **Stenophyllol B** in cancer cells.

Conclusion

Stenophyllol B is a structurally complex natural product with promising anticancer activity. Its chemical characterization has been achieved through a combination of chromatographic and spectroscopic techniques. The induction of oxidative stress and apoptosis in cancer cells

highlights its potential as a lead compound for the development of new therapeutic agents. Further research is warranted to fully elucidate its pharmacological profile and to explore its therapeutic potential in greater detail.

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